

# Essential Safety and Handling Guide for Firuglipel (DS-8500a)

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## Compound of Interest

Compound Name: *Firuglipel*

Cat. No.: *B607458*

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Firuglipel** (also known as DS-8500a). The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Disclaimer: A specific Safety Data Sheet (SDS) for **Firuglipel** was not located. The following guidance is based on general laboratory safety principles for handling research chemicals with unknown toxicological properties. It is imperative to supplement this information with a risk assessment specific to your experimental context. **Firuglipel** is intended for research use only and is not for human or veterinary use.<sup>[1][2]</sup>

## Compound Information and Storage

**Firuglipel** is an orally available, potent, and selective GPR119 agonist.<sup>[1][3][4]</sup> It is a solid powder that is soluble in DMSO.

Property	Value	Source
Synonyms	DS-8500a	
Chemical Formula	C <sub>25</sub> H <sub>26</sub> FN <sub>3</sub> O <sub>5</sub>	
Molecular Weight	467.50 g/mol	
Appearance	Solid powder	
Solubility	Soluble in DMSO	
Storage (Solid)	-20°C (long term) or 0-4°C (short term)	
Storage (In Solvent)	-80°C (up to 6 months) or -20°C (up to 1 month)	
Shipping	Ambient temperature as a non-hazardous chemical	

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate PPE for specific procedures. The following are general recommendations for handling **Firuglipel** in solid and solution forms.

PPE Category	Solid Form	Solution (in DMSO)	Rationale
Hand Protection	Nitrile or latex gloves (double gloving recommended)	Double nitrile gloves	Protects against skin contact. DMSO can facilitate the absorption of chemicals through the skin.
Eye Protection	Safety glasses with side shields or safety goggles	Safety goggles or a face shield	Prevents eye exposure to airborne particles or splashes.
Body Protection	Laboratory coat	Chemical-resistant laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood or a ventilated balance enclosure	Use in a certified chemical fume hood	Minimizes inhalation of the powdered compound or aerosolized solution.

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **Firuglipel** will minimize exposure and ensure safety.

### Receiving and Storage

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (lab coat, gloves, safety glasses) when opening the package.
- Verify the label information against the order details.
- Store the compound according to the recommendations in the table above, noting the storage conditions and duration.

### Weighing and Solution Preparation

- Solid Form:
  - Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure to prevent inhalation of the powder.
  - Use appropriate tools (e.g., spatulas) to handle the solid.
  - Clean the balance and surrounding area thoroughly after use.
- Solution Preparation:
  - All solution preparation should be conducted in a chemical fume hood.
  - When dissolving in DMSO, be mindful that DMSO can enhance skin penetration of dissolved compounds.
  - For in vivo studies, one supplier suggests two potential solvent protocols:
    - Protocol 1: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.
    - Protocol 2: 10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline).

## Disposal Plan

All waste materials contaminated with **Firuglipel** should be treated as hazardous chemical waste.

- Solid Waste:
  - Contaminated PPE (gloves, disposable lab coats), weighing papers, and empty vials should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
  - Unused solutions containing **Firuglipel** should be collected in a labeled, sealed, and appropriate hazardous waste container.

- Do not dispose of solutions down the drain.
- Follow all local, state, and federal regulations for the disposal of chemical waste.

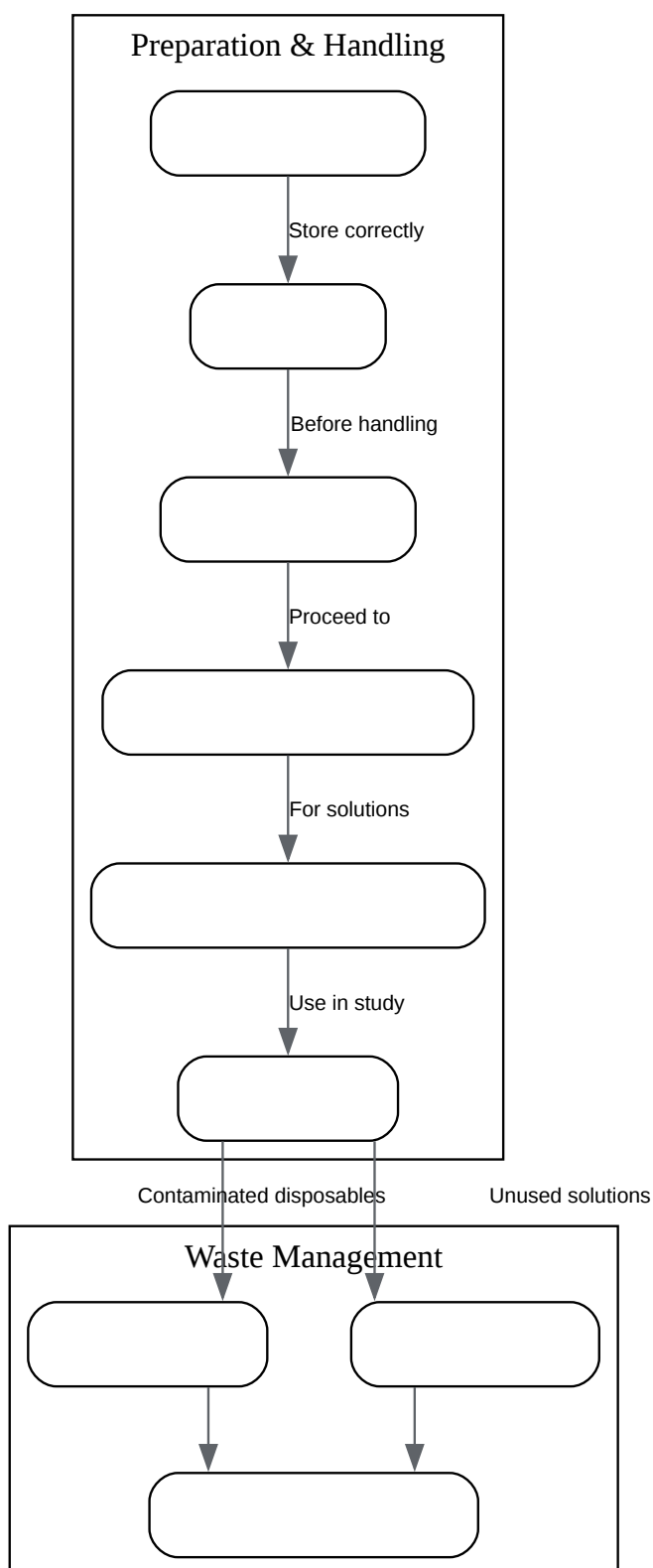
## Experimental Protocol Example: In Vivo Study in Rats

The following is a summary of an experimental protocol for an in vivo study in rats, as described in the literature.

- Animal Model: Male Sprague-Dawley rats (8 weeks old) are used.
- Preparation: The rats are fasted overnight.
- Dosing:
  - **Firuglipel** (DS-8500a) is administered orally at doses of 0.1, 1, 3, and 10 mg/kg.
  - A vehicle control (0.5% methylcellulose) and a positive control (glimepiride, 10 mg/kg) are also used.
- Glucose Challenge: Thirty minutes after oral administration, all animals receive an intravenous 50% glucose solution (0.5 g/kg).
- Blood Collection: Blood samples are collected from the tail vein at 35 minutes before, 5 minutes before, and 5 minutes after the glucose load.
- Analysis: Plasma insulin concentration is measured using ELISA kits.

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Firuglipel** in a laboratory setting.



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Caption: Workflow for the safe handling of **Firuglipel**.

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## References

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